

# Application Notes and Protocols for Umifoxolaner in Arthropod Neurophysiology Research

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## Compound of Interest

Compound Name: *Umifoxolaner*

Cat. No.: *B10860200*

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## Introduction

**Umifoxolaner** is a member of the isoxazoline class of compounds, which are potent insecticides and acaricides. These compounds act as non-competitive antagonists of  $\gamma$ -aminobutyric acid (GABA)-gated chloride channels in insects, leading to hyperexcitation of the nervous system and subsequent paralysis and death of the arthropod. This document provides detailed application notes and protocols for the use of **umifoxolaner** in arthropod neurophysiology research, aiding in the investigation of its mechanism of action and the characterization of insect GABA receptors.

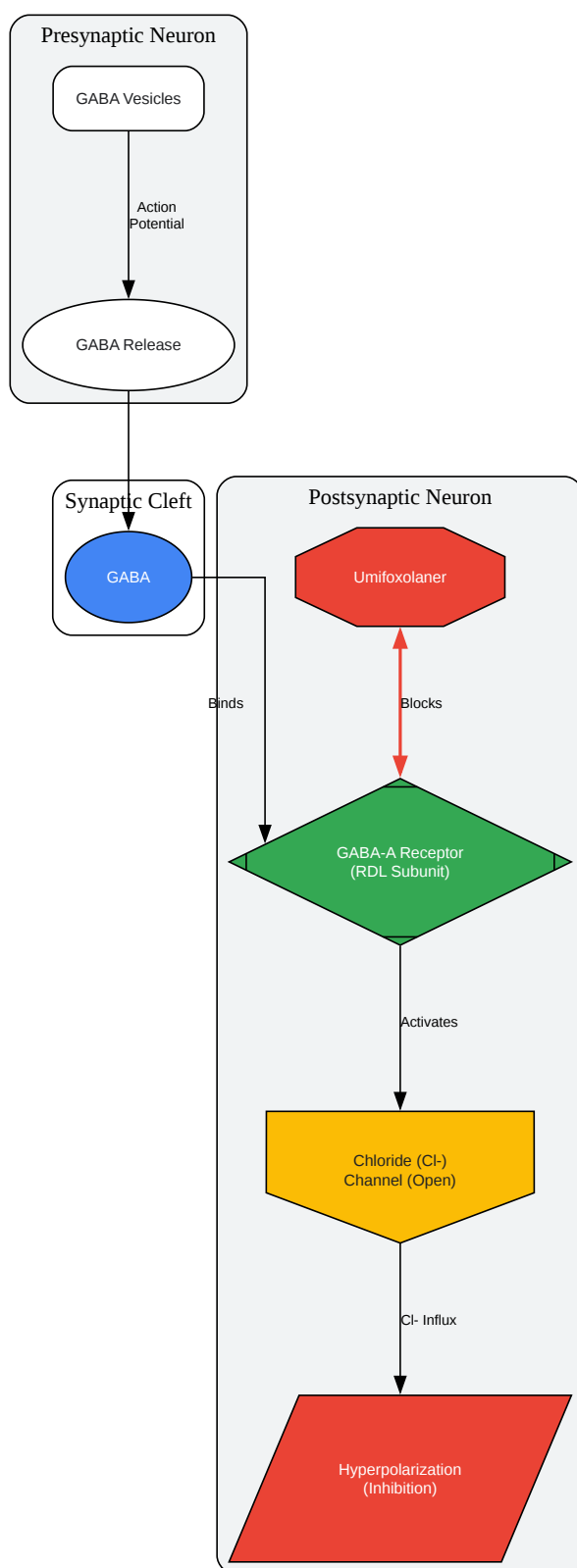
While specific quantitative data for **umifoxolaner** is not readily available in public literature, data from structurally related and functionally analogous isoxazolines, such as fluralaner and afoxolaner, are presented here to provide a comparative context and guide experimental design.

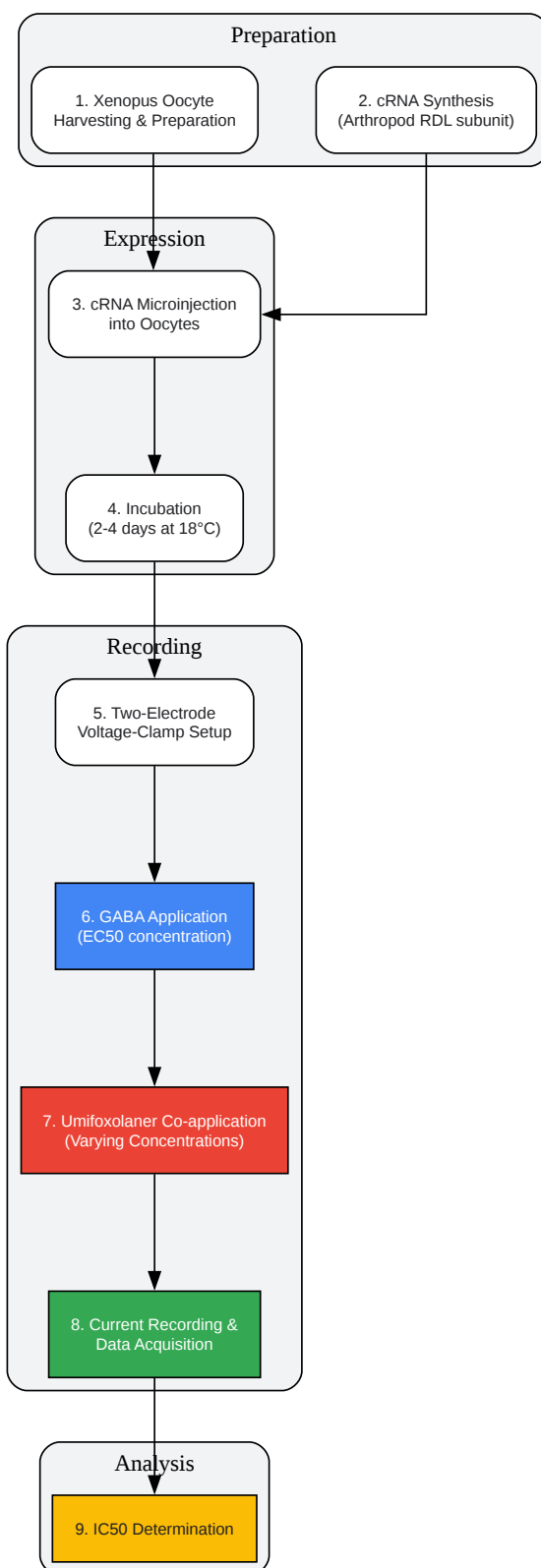
## Mechanism of Action

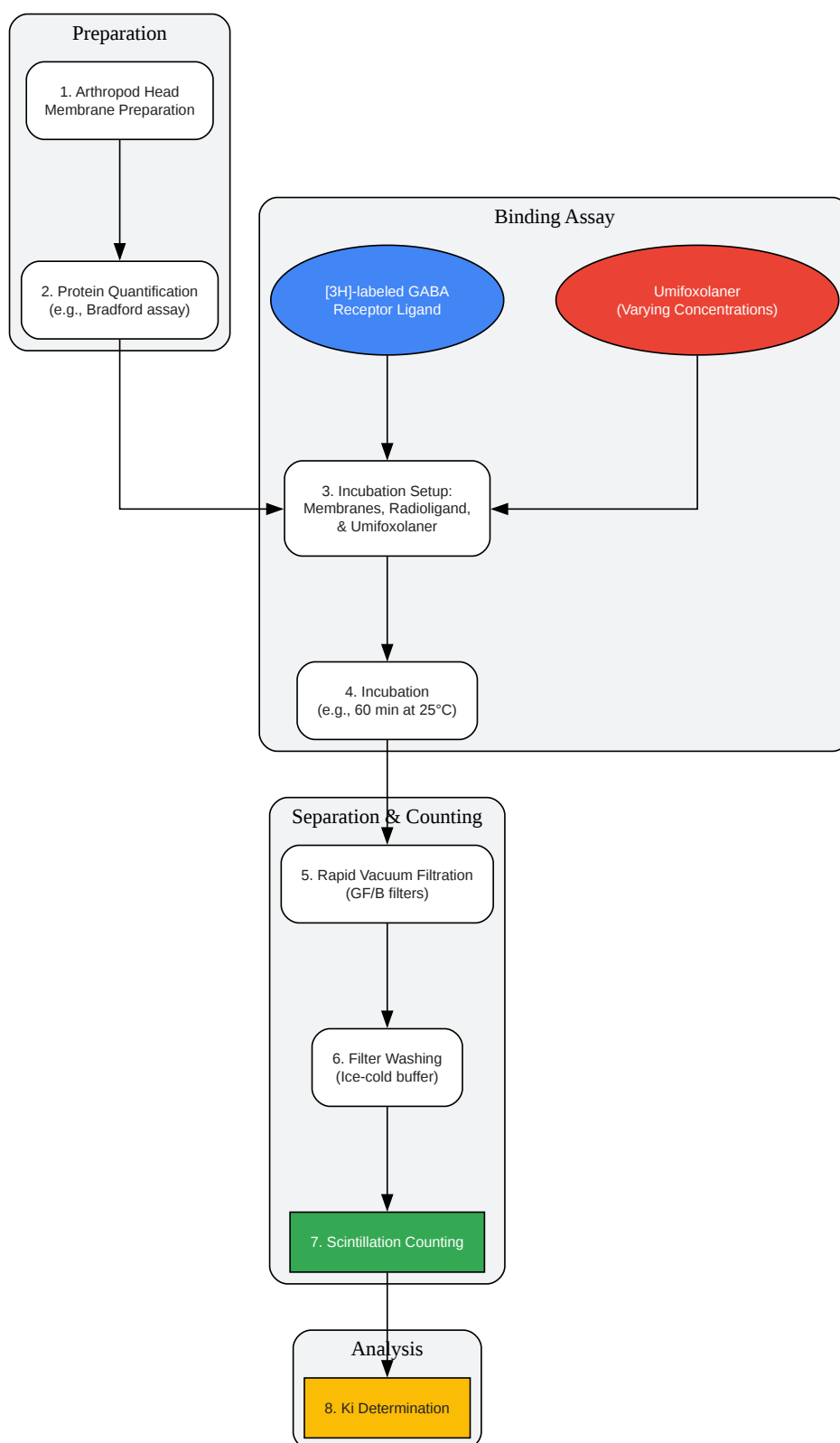
**Umifoxolaner**, like other isoxazolines, targets the ligand-gated ion channels, specifically the GABA-gated chloride channels (GABACls), which are crucial for inhibitory neurotransmission in the central nervous system of insects. The primary target is the "Resistant to Dieldrin" (RDL)

subunit of the GABA receptor. By binding to a site within the transmembrane domain of the receptor, **umifoxolaner** blocks the influx of chloride ions that is normally triggered by the binding of GABA. This disruption of inhibitory signaling results in uncontrolled neuronal activity.

## Signaling Pathway of Umifoxolaner Action







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